

physical and chemical properties of 9-Bromo-10-phenylanthracene.

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Compound of Interest

Compound Name: 9-Bromo-10-phenylanthracene

Cat. No.: B179275

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9-Bromo-10-phenylanthracene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Bromo-10-phenylanthracene is a polycyclic aromatic hydrocarbon (PAH) that has garnered significant attention in the fields of materials science and organic synthesis. Its rigid, planar anthracene core, functionalized with a reactive bromine atom and a sterically bulky phenyl group, imparts a unique combination of photophysical and chemical properties. This technical guide provides an in-depth overview of the physical and chemical characteristics of **9-Bromo-10-phenylanthracene**, its synthesis, and its applications, with a focus on providing practical information for researchers and developers.

Chemical and Physical Properties

9-Bromo-10-phenylanthracene is a pale yellow crystalline solid at room temperature. Its core structure consists of a tricyclic aromatic anthracene system, with a bromine atom at the 9-position and a phenyl group at the 10-position. This substitution pattern breaks the symmetry of the anthracene core, influencing its electronic and steric properties.

Physical Properties

A summary of the key physical properties of **9-Bromo-10-phenylanthracene** is presented in the table below.

Property	Value	Reference(s)
CAS Number	23674-20-6	[1] [2]
Molecular Formula	C ₂₀ H ₁₃ Br	[1] [2]
Molecular Weight	333.22 g/mol	[1] [2]
Appearance	Pale yellow powder/crystals	[1] [3]
Melting Point	154-155 °C	[1] [3]
Boiling Point	449.7 ± 14.0 °C (Predicted)	[1]
Solubility	Insoluble in water. Soluble in hot toluene, dimethylformamide, chloroform, and slightly soluble in methanol.	[1]

Spectroscopic Properties

The spectroscopic signature of **9-Bromo-10-phenylanthracene** is crucial for its identification and characterization.

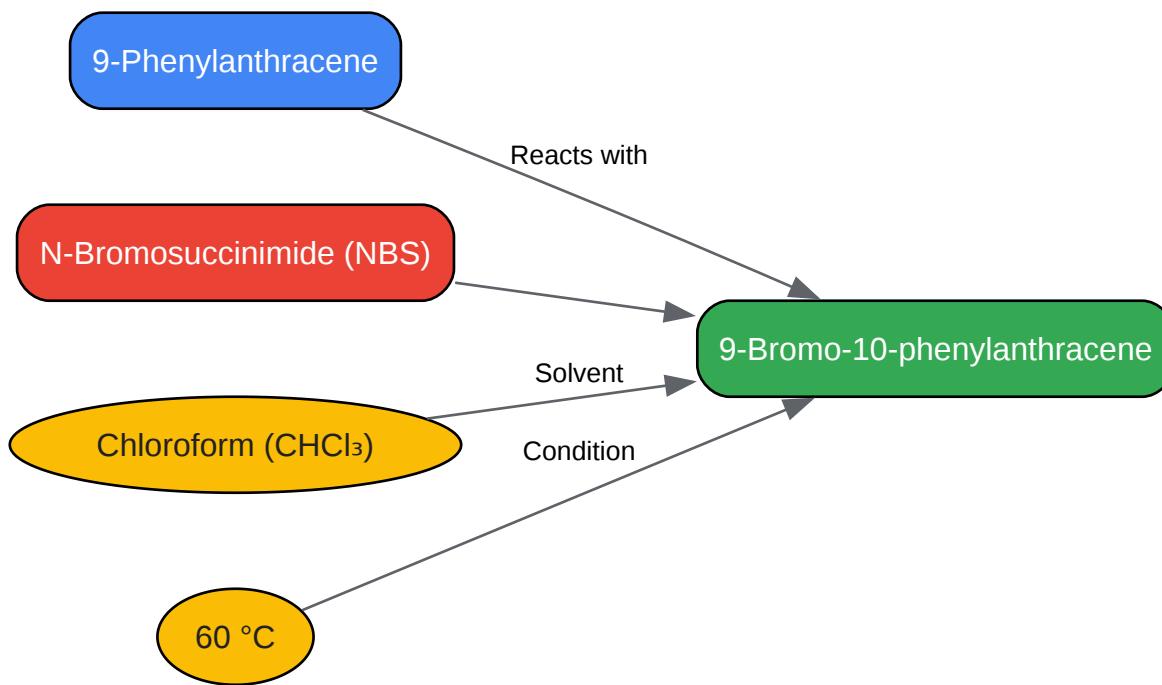
Spectrum	Data	Reference(s)
¹ H NMR (500 MHz, CDCl ₃)	δ 8.67 – 8.61 (m, 2H), 7.71 – 7.65 (m, 2H), 7.64 – 7.56 (m, 5H), 7.45 – 7.37 (m, 4H)	[1][3]
Mass Spectrometry (EI-MS)	m/z: Calculated for C ₂₀ H ₁₃ Br: 333.22. Found [M+]: 332.30	[1][3]
UV-Vis Absorption	Data not explicitly found for 9-Bromo-10-phenanthracene. The parent compound, 9-bromoanthracene, exhibits absorption maxima around 370 nm.	[4]
Fluorescence Emission	Data not explicitly found for 9-Bromo-10-phenanthracene. The parent compound, 9-bromoanthracene, exhibits fluorescence emission with excitation at 370 nm.	[4]

Experimental Protocols

Synthesis of 9-Bromo-10-phenanthracene

9-Bromo-10-phenanthracene is typically synthesized via the bromination of 9-phenanthracene using N-bromosuccinimide (NBS).^{[1][3]}

Reaction:



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Synthesis of **9-Bromo-10-phenylanthracene**.

Detailed Protocol:

- Dissolution: Dissolve 9-phenylanthracene (1.0 eq) in chloroform (CHCl_3).[\[1\]](#)[\[3\]](#)
- Addition of Brominating Agent: Add N-bromosuccinimide (NBS) (1.2 eq) to the solution.[\[1\]](#)[\[3\]](#)
- Reaction: Heat the mixture to 60 °C and stir under a nitrogen atmosphere for 2 hours.[\[1\]](#)[\[3\]](#)
- Work-up: After cooling to room temperature, wash the reaction mixture with water. Extract the aqueous layer with dichloromethane (CH_2Cl_2).[\[1\]](#)[\[3\]](#)
- Drying and Concentration: Dry the combined organic extracts over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure using a rotary evaporator.[\[1\]](#)[\[3\]](#)
- Purification: Recrystallize the crude product from methanol to obtain **9-Bromo-10-phenylanthracene** as a green-yellow powder.[\[1\]](#)[\[3\]](#) A more detailed recrystallization may involve dissolving the crude solid in a minimum amount of hot methanol and allowing it to

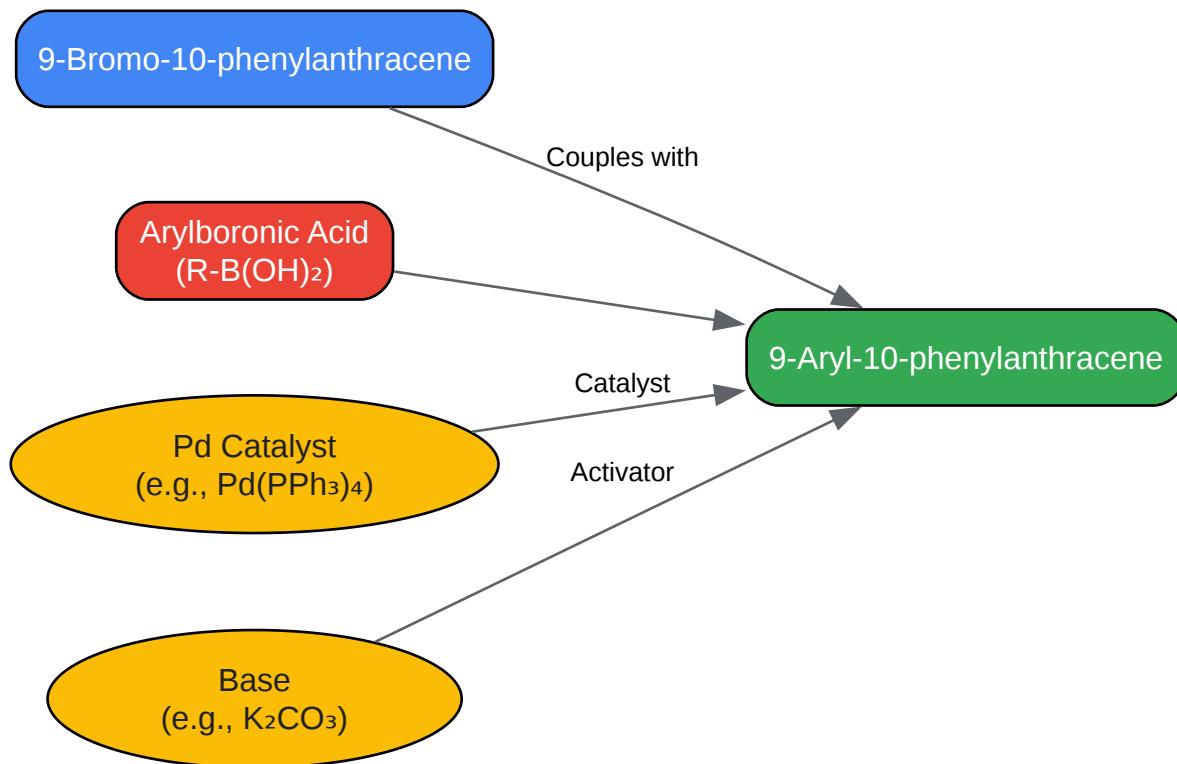
cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation. The crystals are then collected by vacuum filtration and washed with a small amount of cold methanol.

Chemical Reactivity and Applications

The presence of the bromine atom makes **9-Bromo-10-phenylanthracene** a versatile building block in organic synthesis, particularly in cross-coupling reactions.

Suzuki-Miyaura Coupling

9-Bromo-10-phenylanthracene readily participates in palladium-catalyzed Suzuki-Miyaura coupling reactions to form new carbon-carbon bonds. This is a powerful method for the synthesis of more complex, functionalized anthracene derivatives.^[5]



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